

# An In-depth Technical Guide to 2-Isocyanatoethyl Acrylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-isocyanatoethyl acrylate

Cat. No.: B077736

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CAS Number: 13641-96-8 Synonyms: AEI, 2-(Acryloyloxy)ethyl isocyanate

This technical guide provides a comprehensive overview of **2-isocyanatoethyl acrylate** (AEI), a versatile bifunctional monomer. It is intended for researchers, scientists, and professionals in drug development, polymer chemistry, and materials science. This document details its chemical and physical properties, synthesis, polymerization behavior, applications, and safety protocols, supported by experimental methodologies and data visualizations.

## Chemical and Physical Properties

**2-Isocyanatoethyl acrylate** is a unique molecule possessing two distinct reactive functional groups: a vinyl group (acrylate) and an isocyanate group. This dual reactivity allows it to participate in various polymerization and modification reactions, making it a valuable building block for creating functional polymers and materials. The acrylate group can undergo free-radical polymerization, while the isocyanate group readily reacts with nucleophiles such as alcohols, amines, and water.

Table 1: Physical and Chemical Properties of **2-Isocyanatoethyl Acrylate**

Property	Value
Molecular Formula	C6H7NO3
Molecular Weight	141.12 g/mol
Appearance	Colorless liquid
Boiling Point	75 °C at 13 mmHg
Density	1.09 g/cm³ at 25 °C
Refractive Index (n20/D)	1.445
Flash Point	185 °F (85 °C)
Purity	≥98.0%

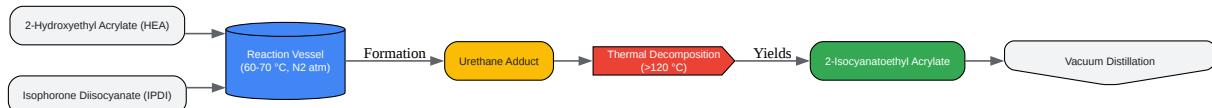
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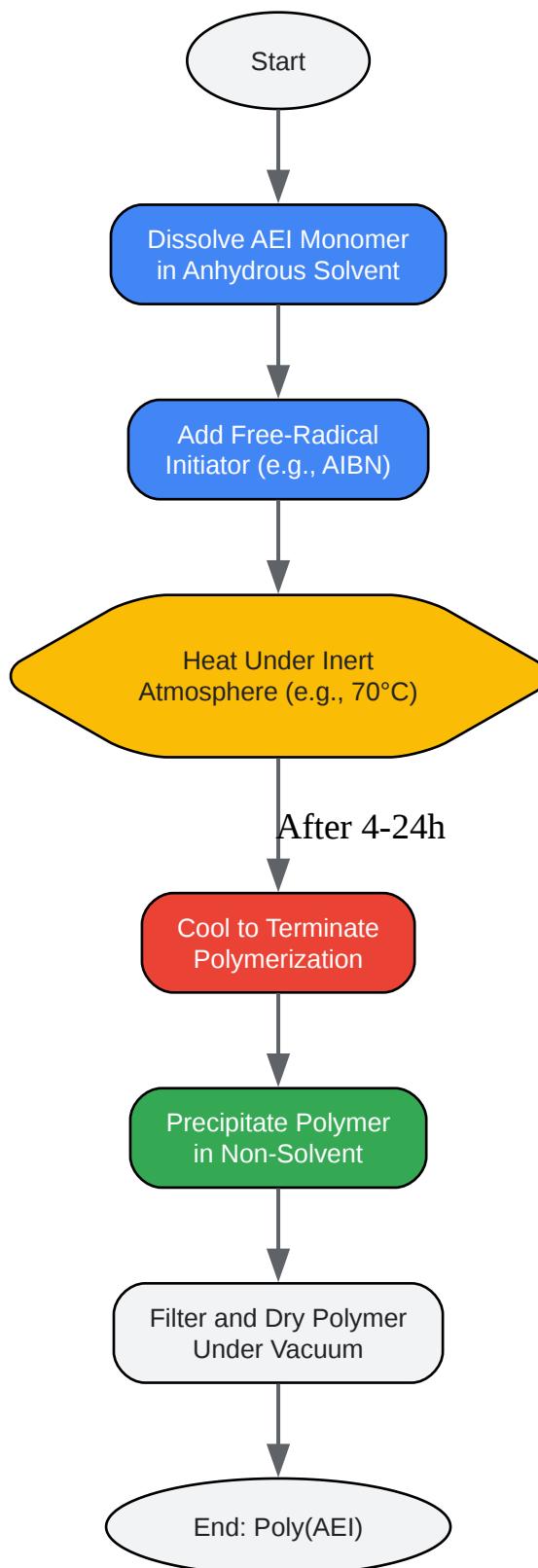
## Synthesis of 2-Isocyanatoethyl Acrylate

A common laboratory-scale synthesis involves the reaction of 2-hydroxyethyl acrylate (HEA) with an excess of a diisocyanate, such as isophorone diisocyanate (IPDI), followed by thermal decomposition of the intermediate adduct.

- **Reaction Setup:** A three-necked flask is equipped with a mechanical stirrer, a thermometer, a dropping funnel, and a nitrogen inlet. The flask is charged with isophorone diisocyanate (IPDI) and a polymerization inhibitor like hydroquinone.
- **Addition of HEA:** 2-Hydroxyethyl acrylate (HEA) is added dropwise to the stirred IPDI solution at a controlled temperature, typically around 60-70 °C, under a nitrogen atmosphere. The molar ratio of IPDI to HEA is usually kept high (e.g., 2:1) to favor the formation of the monoadduct.
- **Reaction Monitoring:** The reaction progress is monitored by Fourier-transform infrared (FTIR) spectroscopy, observing the disappearance of the hydroxyl peak from HEA and the appearance of urethane linkage peaks.

- **Decomposition:** After the initial reaction is complete, the temperature is raised to induce the thermal decomposition of the intermediate, yielding **2-isocyanatoethyl acrylate** and regenerating IPDI.
- **Purification:** The product is purified by distillation under reduced pressure to separate it from unreacted starting materials and byproducts.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Isocyanatoethyl Acrylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077736#2-isocyanatoethyl-acrylate-cas-number-13641-96-8>

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)